

Amino-thiophen-2-YL-acetic acid safety, hazards, and GHS information

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Amino-thiophen-2-YL-acetic acid

Cat. No.: B3028484

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An In-depth Technical Guide to the Safety, Hazards, and GHS Information for Amino-Thiophene-Acetic Acid Derivatives

Foreword

This document provides a detailed safety and handling guide for amino-thiophene-acetic acid derivatives, compounds of significant interest in medicinal chemistry and drug development. As a Senior Application Scientist, my objective is to synthesize publicly available safety data with established laboratory best practices. This guide is structured to provide not just procedural steps, but the scientific rationale behind them, ensuring that researchers can work with these compounds in a manner that is both safe and scientifically sound. The focus is on building a self-validating system of laboratory safety, grounded in authoritative data.

Chemical Identity and Structural Context

Amino-thiophen-yl-acetic acid is a class of non-proteinogenic amino acids characterized by a thiophene ring attached to the alpha-carbon. It is crucial to distinguish between the two primary positional isomers, as their chemical and toxicological profiles may differ:

- 2-Amino-2-(thiophen-2-yl)acetic acid: The thiophene ring is attached at its second position.
- 2-Amino-2-(thiophen-3-yl)acetic acid: The thiophene ring is attached at its third position.

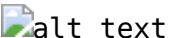
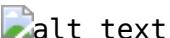
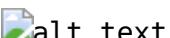
These compounds are valued as building blocks in the synthesis of novel therapeutic agents. The thiophene ring is a well-known bioisostere for the benzene ring, often incorporated to modulate the pharmacological properties of a molecule.[1][2]

Compound Name	Structure	CAS Number	Molecular Formula	Molecular Weight
2-Amino-2-(thiophen-2-yl)acetic acid	<chem>C1=CC=C(S1)C(=O)O)N</chem>	43189-45-3 (S-enantiomer)	C ₆ H ₇ NO ₂ S	157.19 g/mol
2-Amino-2-(thiophen-3-yl)acetic acid	<chem>C1=CC(SC=1)C(=O)O)N</chem>	1194-86-1	C ₆ H ₇ NO ₂ S	157.19 g/mol [3]

GHS Hazard Identification and Classification

Authoritative GHS classification is available for 2-Amino-2-(thiophen-3-yl)acetic acid from data aggregated by the European Chemicals Agency (ECHA).[3] While specific data for the 2-yl isomer is not as readily compiled, its structural similarity warrants treating it with identical precautions until proven otherwise.

GHS Classification for 2-Amino-2-(thiophen-3-yl)acetic acid[3][4]

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A		Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)		Warning	H335: May cause respiratory irritation

Toxicological Profile and Scientific Risk Assessment

The identified hazards—irritation of the skin, eyes, and respiratory tract—are consistent with the chemical nature of the compound.

- Causality of Irritation:** The acidic nature of the carboxylic acid group combined with the amino group can lead to local irritation upon contact with moist tissues like skin, eyes, and the respiratory mucosa. The thiophene moiety itself, while generally stable, is a sulfur-containing heterocycle that can interact with biological systems.[1][2]
- Sensitization Potential:** Although not officially classified, related compounds containing amino and carboxylic acid functionalities can sometimes act as sensitizers. Prolonged or repeated skin contact should be avoided to minimize the risk of developing an allergic reaction.[5]
- Inhalation Hazard:** As a fine powder, the compound can be easily aerosolized. Inhalation may lead to irritation of the nose, throat, and lungs. The precautionary statement P261 (Avoid breathing dust) is therefore of critical importance.[3]

Standard Operating Protocol: Safe Handling & Exposure Control

A multi-layered approach involving engineering controls, personal protective equipment (PPE), and strict hygiene practices is mandatory.

Engineering Controls

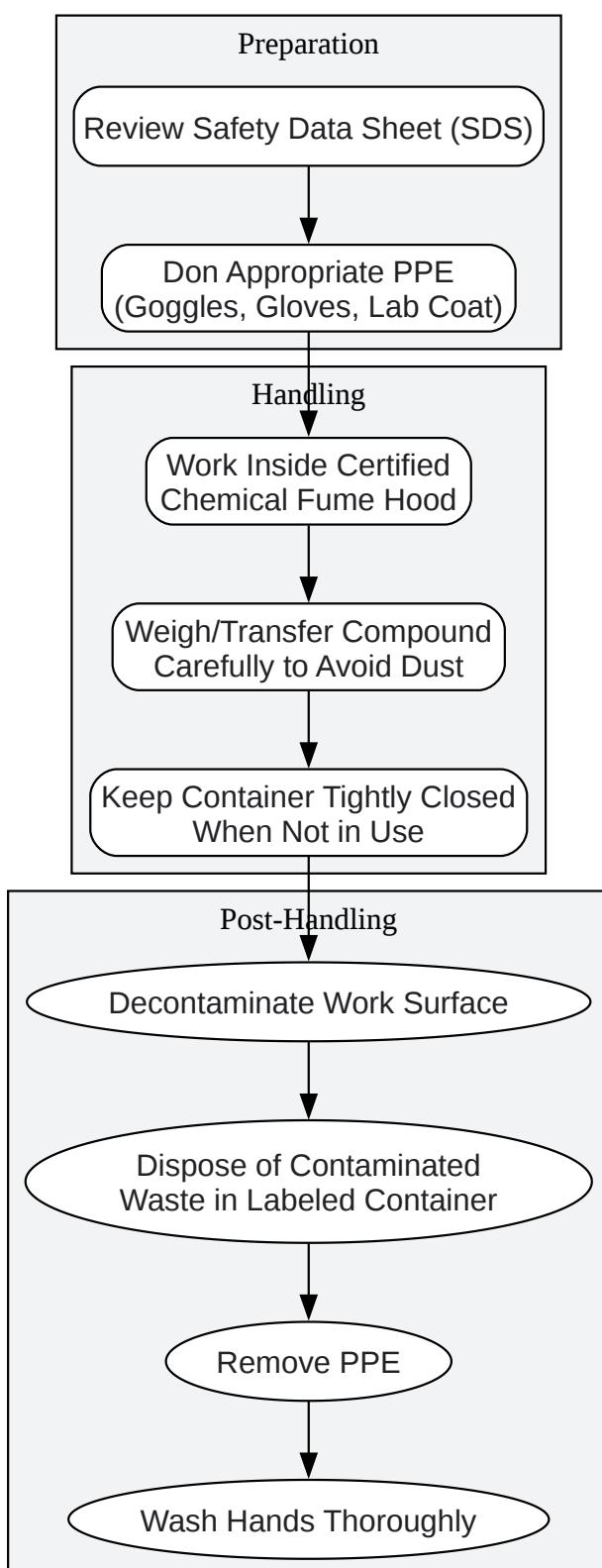
- Chemical Fume Hood: All weighing and handling of the solid compound must be performed in a certified chemical fume hood to prevent inhalation of dust.
- Ventilation: The laboratory should be well-ventilated to ensure low background concentrations.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards are required.[6]
- Hand Protection: Nitrile or neoprene gloves should be worn. Inspect gloves for tears or holes before each use and dispose of them properly after handling.[7]
- Body Protection: A standard laboratory coat must be worn and kept buttoned.

Hygiene Practices

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[7]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- Contaminated work clothing should not be allowed out of the workplace.



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Figure 1: Workflow for safely handling Amino-thiophen-yl-acetic acid.

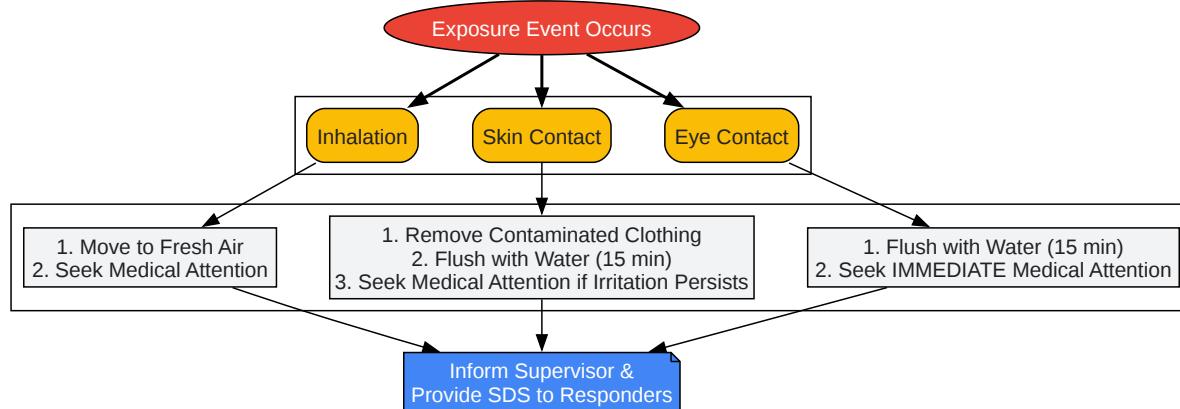
Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing. Flush skin with plenty of water for at least 15 minutes. If irritation persists, seek medical attention.
- Inhalation: Remove the victim to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Wash mouth out with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Management

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for hazardous waste disposal.^[5]
- Clean the spill area with a suitable decontaminating agent.



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Figure 2: Decision logic for first aid response to exposure.

Storage and Stability

Proper storage is essential to maintain the compound's integrity and prevent accidents.

- Conditions: Store in a cool, dry, well-ventilated area away from incompatible substances.^[8] Supplier recommendations suggest storing at 4°C for long-term stability.^[9]
- Container: Keep the container tightly closed to prevent moisture absorption and contamination.^[10]
- Incompatibilities: Avoid contact with strong oxidizing agents, strong acids, and strong bases, as these could trigger vigorous or exothermic reactions.^[8]

Conclusion

Amino-thiophen-2-yl-acetic acid and its 3-yl isomer are valuable research chemicals with defined hazards, primarily as irritants to the skin, eyes, and respiratory system. Adherence to

the protocols outlined in this guide—grounded in GHS classifications, engineering controls, proper PPE, and emergency preparedness—is sufficient to mitigate these risks. A proactive and informed approach to safety is the cornerstone of successful and responsible scientific research.

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References

- 1. Exploring Thiophene Derivatives: Synthesis Strategies and Biological Significance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. derpharmacelica.com [derpharmacelica.com]
- 3. 2-Amino-2-(thiophen-3-yl)acetic acid | C₆H₇NO₂S | CID 102577 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemical-label.com [chemical-label.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. 4-Fluorobenzonitrile(1194-02-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. oxfordlabfinechem.com [oxfordlabfinechem.com]
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